

Methodology for Assessing Climate Resilience in Teresina: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed methodology for assessing climate resilience in **Teresina**, Brazil. The protocols outlined below are designed to guide researchers and scientists in conducting a comprehensive evaluation of the city's ability to withstand and adapt to the impacts of climate change. The methodology integrates established frameworks, such as the UN-Habitat City Resilience Profiling Tool (CRPT), with the specific climate challenges and socio-economic context of **Teresina**.^{[1][2][3]}

Introduction to Teresina's Climate Vulnerability

Teresina, the capital of the state of Piauí, is situated in a region of Brazil that is highly susceptible to the effects of climate change.^[4] The city is recognized as one of the fastest-warming urban centers in the world, with an average temperature increase of 2°C over the last century, a rate double the global average.^{[1][3]} This warming trend is projected to continue, leading to more frequent and intense heatwaves.^[4]

In addition to extreme heat, **Teresina** faces significant risks from flooding, particularly during the rainy season from January to May.^[5] The city's rapid and often unplanned urbanization has led to the occupation of high-risk areas, exacerbating the impacts of floods and landslides.^{[5][6]}

These climate hazards are compounded by underlying socio-economic vulnerabilities, including a significant portion of the population living in poverty and informal settlements with inadequate infrastructure.[4]

Recognizing these challenges, **Teresina** has embarked on a journey to build its climate resilience, including the development of a Climate Action Plan and a comprehensive urban resilience assessment using the UN-Habitat City Resilience Profiling Tool.[2][6][7][8][9][10] This methodology is informed by these initiatives and provides a structured approach for ongoing and future resilience assessments.

Overall Assessment Workflow

The assessment of climate resilience in **Teresina** follows a multi-stage process, beginning with the definition of the scope and objectives and culminating in the development of a resilience action plan. The workflow is designed to be participatory, involving a wide range of stakeholders from government, civil society, the private sector, and academia.



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Caption: Overall workflow for the climate resilience assessment in **Teresina**.

Experimental Protocols

Protocol 1: Stakeholder Engagement and Governance

Objective: To establish a participatory and inclusive process for the climate resilience assessment.

Materials:

- Stakeholder mapping tools (e.g., interest-influence matrix)

- Workshop facilitation materials
- Communication and outreach materials

Procedure:

- Stakeholder Mapping: Identify key stakeholders from municipal secretariats, civil society organizations, community groups (particularly from vulnerable neighborhoods), academic institutions, and the private sector.
- Establish a Resilience Commission: Form a multi-stakeholder "**Teresina** Resilience Commission" to oversee the assessment process, provide strategic guidance, and ensure the integration of findings into municipal planning.[3]
- Conduct Inception Workshop: Organize a workshop with all identified stakeholders to:
 - Present the objectives and methodology of the resilience assessment.
 - Gather initial input on key climate concerns and priorities.
 - Establish working groups for different thematic areas (e.g., water management, public health, infrastructure).
- Develop a Communication Plan: Create and implement a plan to keep all stakeholders informed and engaged throughout the assessment process.

Protocol 2: Climate Hazard, Exposure, and Vulnerability Assessment

Objective: To identify and characterize the key climate hazards facing **Teresina** and assess the exposure and vulnerability of the city's population, assets, and systems.

Materials:

- Historical climate data (temperature, precipitation, etc.)
- Climate projection models

- Geographic Information System (GIS) software
- Socio-economic data from the Brazilian Institute of Geography and Statistics (IBGE)
- City-level data on infrastructure, land use, and critical facilities.

Procedure:

- **Hazard Identification:** Based on historical data and climate projections, identify the primary climate hazards for **Teresina** (e.g., extreme heat, intense rainfall, flooding, landslides).
- **Exposure Mapping:** Use GIS to map the spatial distribution of the population, critical infrastructure (hospitals, schools, power stations, etc.), and key economic assets in relation to the identified hazard zones.
- **Vulnerability Analysis:** Assess the socio-economic vulnerability of different population groups and neighborhoods. This should include an analysis of factors such as income levels, housing conditions, access to basic services, and education.[\[4\]](#)
- **Risk Assessment:** Combine the hazard, exposure, and vulnerability analyses to identify the areas and populations at the highest risk from climate change impacts.

Protocol 3: Urban Systems and Indicator Analysis

Objective: To assess the resilience of key urban systems in **Teresina** using a set of quantitative and qualitative indicators.

Materials:

- UN-Habitat's City Resilience Profiling Tool (CRPT) framework.[\[2\]](#)
- A predefined list of resilience indicators.
- Data collection templates and survey instruments.

Procedure:

- Define Urban Systems: Based on the CRPT framework and local context, define the key urban systems to be assessed. For **Teresina**, these should include, at a minimum:
 - Water Cycle Management
 - Ecosystem Balance
 - Economic Performance
 - Public Health
 - Infrastructure and Basic Services
 - Governance and Institutional Capacity
- Indicator Selection: Select a comprehensive set of indicators to assess the resilience of each urban system. The selection should be guided by the 247 indicators previously used in **Teresina**'s resilience assessment, where available, and supplemented with other relevant indicators from established frameworks.[6] (See Table 2 for a sample of relevant indicators).
- Data Collection: Gather data for the selected indicators from a variety of sources, including municipal departments, national statistics, remote sensing, and stakeholder workshops.
- Resilience Profiling: Analyze the collected data to create a resilience profile for each urban system, identifying strengths, weaknesses, and interdependencies.

Data Presentation

Quantitative Data for Teresina

Parameter	Value	Source
Population (2019)	864,845	[6]
Urban Area	263.94 km ²	[6]
Temperature Increase (last century)	2°C	[1]
Urban Footprint in Hazardous Areas	7.8%	[6]
Loss of Tree Cover (2001-2019)	~40%	[3]
Number of Fires (Oct 2019 - Oct 2020)	385	[6]

Sample Climate Resilience Indicators for Teresina

Urban System	Indicator Category	Indicator
Water Cycle Management	Infrastructure	Percentage of the population with access to safely managed drinking water
Percentage of the population served by a wastewater collection network		
Percentage of the city covered by a stormwater drainage system		
Governance	Existence of an integrated water resource management plan	
Ecosystem Balance	Green Infrastructure	Percentage of urban area covered by green spaces
Urban green area per capita		
Biodiversity	Trends in key local species populations	
Environmental Quality	Air and water quality indices	
Public Health	Health System Capacity	Number of hospital beds per 1,000 people
Existence of an early warning system for climate-related health risks (e.g., heatwaves, vector-borne diseases)		
Vulnerable Populations	Percentage of the population with pre-existing health conditions sensitive to climate change	
Socio-Economic	Livelihood Diversity	Diversity of the local economy (e.g., Gini coefficient of

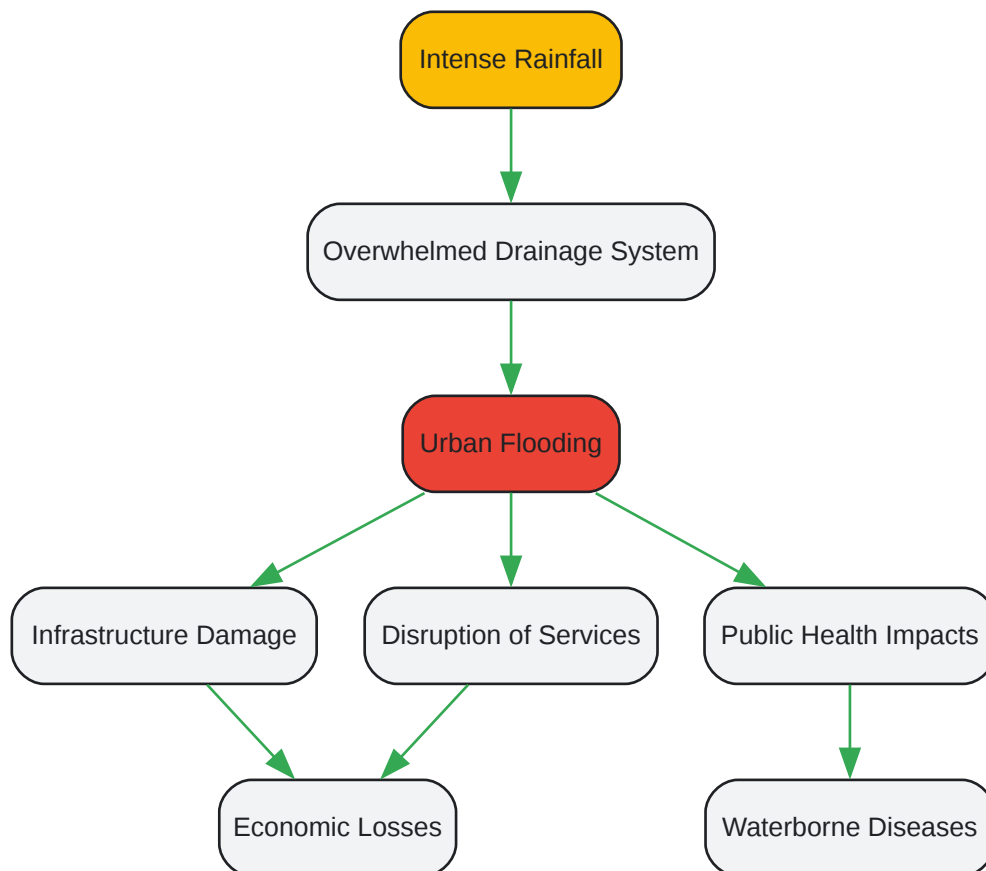
economic activity)

Social Cohesion	Level of community engagement in local decision-making processes
Social Protection	Coverage of social safety net programs

Mandatory Visualization

Signaling Pathway: Climate Hazard to Impact

The following diagram illustrates the causal chain from a climate hazard (intense rainfall) to a series of cascading impacts on **Teresina's** urban systems.

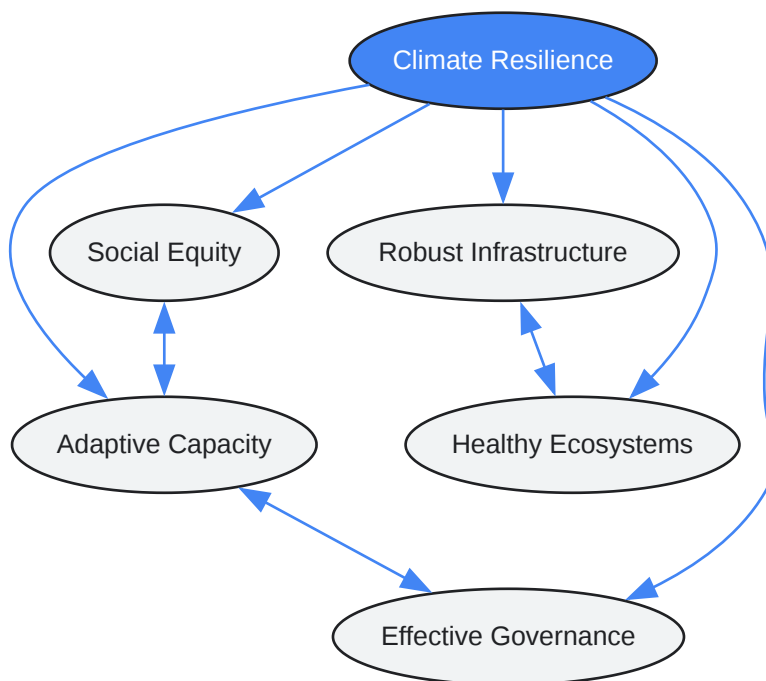


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Caption: Causal chain of flooding impacts in **Teresina**.

Logical Relationship: Components of Climate Resilience

This diagram illustrates the core components of climate resilience and their interrelationships, forming the conceptual basis for the assessment.



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Caption: Interconnected components of urban climate resilience.

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- To cite this document: BenchChem. [Methodology for Assessing Climate Resilience in Teresina: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1222245/docs#methodology-for-assessing-climate-resilience-in-teresina-application-notes-and-protocols\]](https://www.benchchem.com/product/b1222245/docs#methodology-for-assessing-climate-resilience-in-teresina-application-notes-and-protocols)

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